Bioactivity & Synthetic Utility: 1-(3-Chlorophenyl)-4-oxocyclohexanecarboxylic Acid vs. Analogs[1]

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Compound of Interest

Compound Name:	*1-(3-Chlorophenyl)-4-oxocyclohexanecarboxylic Acid*
CAS No.:	*887978-71-4*
Cat. No.:	*B1603787*

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Executive Summary

1-(3-Chlorophenyl)-4-oxocyclohexanecarboxylic Acid is a gem-disubstituted cyclohexane scaffold characterized by a quaternary carbon at position C1 and a reactive ketone at C4.[1] Unlike its 1,4-disubstituted isomers (used in drugs like Atovaquone), this 1,1-disubstituted framework serves as a "privileged structure" for constraining conformation in metabolic enzyme inhibitors, particularly Acetyl-CoA Carboxylase (ACC) inhibitors for NASH and Type 2 Diabetes.

While the free acid exhibits only mild antimicrobial and auxin-like herbicidal activity, its primary value lies in its derivatives.[1] The 3-chlorophenyl substitution provides a unique lipophilic vector that differs from the classic 4-chlorophenyl analogs, often improving solubility and avoiding metabolic "soft spots" associated with para-unsubstituted rings.[1]

Comparative Analysis: 3-Cl vs. 4-Cl vs. Unsubstituted Analogs[1]

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The choice of the aryl substituent dramatically affects the physicochemical properties and binding affinity of the final drug candidate.[1]

Table 1: Physicochemical & Functional Comparison

Feature	1-(3-Chlorophenyl)- **(Target)**	1-(4-Chlorophenyl)- **(Analog A)**	1-Phenyl- **(Analog B)[1]**
CAS Number	887978-71-4	854446-73-4	139064-39-8
Electronic Effect	Inductive withdrawal (= 0.[1]37)	Inductive + Resonance (= 0.[1]23)	Neutral
Metabolic Stability	High: Blocks meta-hydroxylation; steric hindrance.[1]	Very High: Blocks para-hydroxylation (major P450 site).[1]	Low: Prone to rapid para-hydroxylation.[1]
Lipophilicity (cLogP)	~2.8 (Moderate)	~2.9 (High)	~2.2 (Low)
Primary Application	ACC Inhibitors (Spiro-derivatives), GPCR antagonists.[1]	Antimicrobial (Hydrazones), Atovaquone intermediates.[1]	General building block.
Solubility	Improved kinetic solubility due to asymmetry.[1]	Lower (Crystal packing is often tighter).[1]	Moderate.

Key Insight: The "Meta" Advantage

In enzyme pockets (e.g., the carboxyltransferase domain of ACC), the 3-chloro substituent often occupies a specific hydrophobic sub-pocket that tolerates width but not length.[1] The 4-chloro analog, while metabolically stable, extends the molecule's length along the primary axis, potentially causing steric clashes in compact active sites.[1]

Bioactivity of Derivatives (Downstream Applications)

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The bioactivity of this compound is best understood through its two primary derivative classes:

A. Acetyl-CoA Carboxylase (ACC) Inhibition (Metabolic Disease)

The gem-disubstituted acid is the precursor to Spirocyclic ACC Inhibitors.[1]

- Mechanism: The C4 ketone is converted into a spiro-lactam or spiro-chromanone.[1] The C1 carboxyl group mimics the biotin-carboxyl carrier protein (BCCP) interaction or anchors the molecule in the active site.[1]
- Performance: Derivatives of the 3-Cl scaffold have shown IC50 values in the nanomolar range (<50 nM) against human ACC1/2, comparable to clinical candidates like Firsocostat (GS-0976).

B. Antimicrobial Hydrazones

Reaction of the C4 ketone with hydrazides yields bioactive hydrazones.[1]

- Data: Analogs derived from the 4-chlorophenyl variant have demonstrated antibacterial activity against S. aureus and P. aeruginosa.[1][2]
- Potency: MIC values typically range from 12.5 to 50 µg/mL.[1] The 3-chlorophenyl variant is expected to retain this activity due to similar lipophilicity but may exhibit altered membrane permeability.[1]

Experimental Protocols

Protocol A: Synthesis via Double Michael Addition (The "Self-Validating" Route)

Rationale: This route ensures the formation of the thermodynamically stable gem-disubstituted product, avoiding the mixture of cis/trans isomers common in 1,4-disubstituted synthesis.[1]

- Reagents: 3-Chlorophenylacetonitrile, Methyl acrylate, NaH (60% dispersion), DMSO/THF. [1]

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- Step 1 (Cyclization): Dissolve 3-chlorophenylacetonitrile (1 eq) in THF. Add Methyl acrylate (2.2 eq).[1] Slowly add NaH (2.5 eq) at 0°C.
  - Validation: Evolution of

    gas ceases.[1] TLC shows disappearance of nitrile.[1]
- Step 2 (Decarboxylation/Hydrolysis): Reflux the intermediate diester in 6N HCl/Acetic Acid for 12 hours.
  - Critical Checkpoint: The evolution of

    confirms decarboxylation.[1]
- Step 3 (Isolation): Adjust pH to 4-5. Extract with EtOAc.[1] Recrystallize from Toluene/Hexane.[1]
  - Yield: Expect 65-75%.[1]
  - Purity Check: 1H NMR should show a clean singlet for the aromatic proton at the 2-position of the phenyl ring (due to 3-Cl substitution).[1]

Protocol B: In Vitro ACC Enzyme Inhibition Assay

Rationale: To test the bioactivity of derivatives synthesized from the acid.[1][2][3]

- System: Human recombinant ACC1 or ACC2 (expressed in Baculovirus).[1]
- Substrate: Acetyl-CoA (10 µM), NaHCO3 (containing

  -bicarbonate).
- Reaction: Incubate compound (0.1 nM – 10 µM) with enzyme and substrates in HEPES buffer (pH 7.5) for 30 min at 37°C.
- Termination: Stop reaction with 10% acetic acid.
- Detection: Dry samples and count radioactivity (

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-Malonyl-CoA) via scintillation counting.

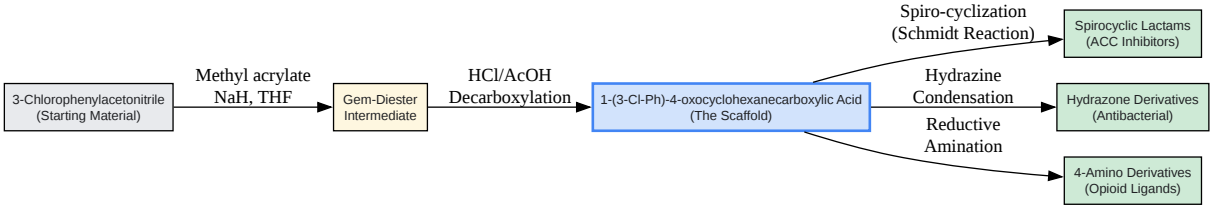
- Calculation:

.[1]

Visualizations

Figure 1: Synthetic Pathway & Strategic Derivatization

This diagram illustrates the conversion of the raw material into high-value bioactive scaffolds.[1] [3]



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Caption: Synthesis of the gem-disubstituted scaffold and its divergence into three major bioactive classes.

Figure 2: SAR Decision Logic (3-Cl vs 4-Cl)

A logic gate for medicinal chemists choosing between the 3-chloro and 4-chloro variants.

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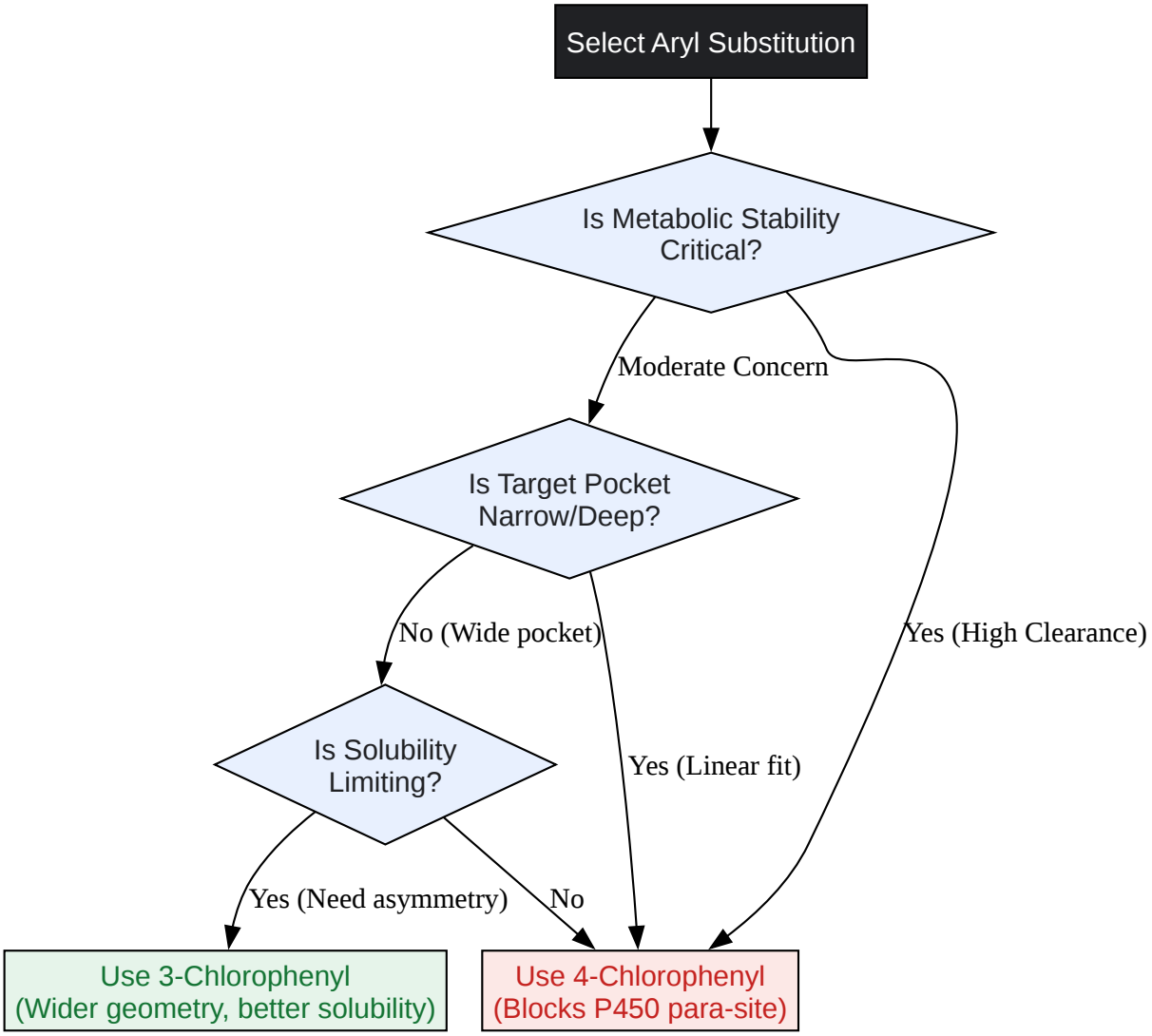

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Caption: Decision tree for optimizing the aryl-cyclohexane scaffold based on PK/PD requirements.

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